

Theoretical and Structural Analysis of 4-Butyl-3-thiosemicarbazide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Butyl-3-thiosemicarbazide

Cat. No.: B1271192

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the theoretical and structural characteristics of **4-Butyl-3-thiosemicarbazide**, a molecule of interest in medicinal chemistry and materials science. While direct theoretical studies on this specific compound are not extensively published, this document outlines the established experimental and computational protocols used for its synthesis, characterization, and structural elucidation, drawing upon data from closely related thiosemicarbazide derivatives.

Molecular Structure and Properties

4-Butyl-3-thiosemicarbazide (CAS: 6610-31-7) is an organosulfur compound featuring a thiosemicarbazide core with a butyl group attached to the N4 nitrogen atom.^[1] Its fundamental properties are summarized below.

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₅ H ₁₃ N ₃ S |
| Molecular Weight | 147.24 g/mol |
| Melting Point | 74 °C |
| Canonical SMILES | CCCCNC(=S)NN |
| InChI Key | KNGDMOLRXYKGAD-UHFFFAOYSA-N |

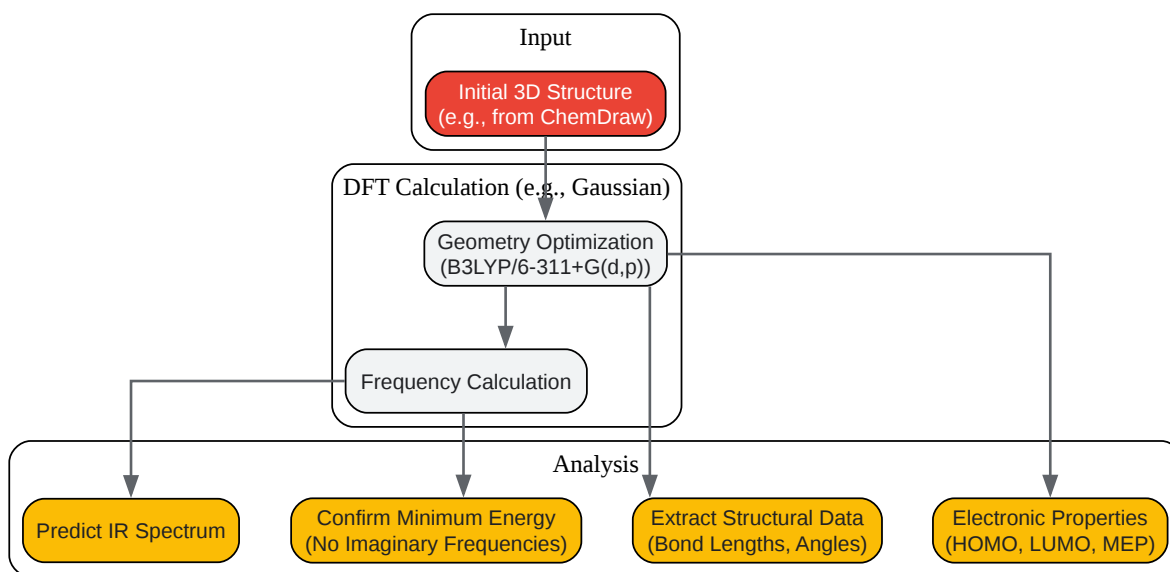
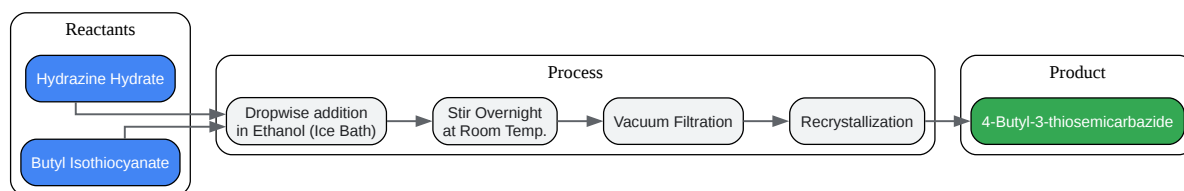
Experimental Protocols

Synthesis of 4-Butyl-3-thiosemicarbazide

The synthesis of 4-substituted-3-thiosemicarbazides is typically achieved through the reaction of an appropriate isothiocyanate with hydrazine hydrate.[2] This method provides a direct and efficient route to the target compound.

Protocol:

- **Reaction Setup:** To a solution of hydrazine monohydrate (1.0 mmol) in ethanol (10 mL), add a solution of butyl isothiocyanate (1.0 mmol) in ethanol (10 mL) dropwise. The addition should be performed with vigorous stirring while the reaction vessel is cooled in an ice bath to manage the exothermic reaction.
- **Reaction Execution:** After the addition is complete, allow the reaction mixture to stir and slowly warm to room temperature. Let the mixture stand overnight to ensure complete reaction and precipitation of the product.
- **Product Isolation:** Collect the resulting solid precipitate by vacuum filtration.
- **Purification:** Wash the collected solid with cold ethanol (2 x 10 mL) to remove any unreacted starting materials and byproducts. The product can be further purified by recrystallization from a suitable solvent like ethanol or methanol to yield a white, crystalline solid.[3]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 6610-31-7 CAS MSDS (4-BUTYL-3-THIOSEMICARBAZIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. Preparation, structure elucidation, and antioxidant activity of new bis(thiosemicarbazone) derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Theoretical and Structural Analysis of 4-Butyl-3-thiosemicarbazide: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1271192#theoretical-studies-of-4-butyl-3-thiosemicarbazide-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com